

Proper Disposal Procedures for N-Cyclopropylmethylthiourea: An Operational Guide

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Compound of Interest

Compound Name: N-Cyclopropylmethylthiourea

CAS No.: 618913-44-3

Cat. No.: B3024994

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Executive Directive

N-Cyclopropylmethylthiourea (CAS 618913-44-3) is a thiourea derivative often utilized as a synthesis intermediate in pharmaceutical development.^[1] While specific toxicological data for this exact analog is limited compared to its parent compound (Thiourea, CAS 62-56-6), structural activity relationship (SAR) protocols dictate it must be handled as a high-hazard toxicant.^{[1][2]}

Thiourea moieties are established goitrogens (thyroid toxins) and potential carcinogens. Improper disposal poses severe risks to aquatic ecosystems and human health. The only acceptable disposal method for this compound is high-temperature incineration via a licensed hazardous waste facility. Under no circumstances should this material be discharged into municipal wastewater systems or trash.^[1]

Chemical Profile & Hazard Identification

To ensure proper segregation, operators must understand the chemical nature of the waste.

Property	Data	Operational Implication
Chemical Name	N-Cyclopropylmethylthiourea	Use full name on all waste tags.
CAS Number	618913-44-3	Required for waste manifesting.[1]
Molecular Formula	C ₅ H ₁₀ N ₂ S	Contains Sulfur/Nitrogen; incineration requires scrubbers.
Molecular Weight	130.21 g/mol	N/A
Physical State	Solid (Crystalline Powder)	Dust generation is a primary exposure vector.
Hazard Class (Extrapolated)	Acute Toxin (Oral), Sensitizer, Aquatic Toxin	Do not co-mingle with general trash.
RCRA Status	Non-listed* (Treat as Hazardous)	Not explicitly P/U listed, but must be managed as toxic waste.

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Critical Safety Note: Thiourea derivatives can react vigorously with strong oxidizing agents (e.g., nitric acid, permanganates) to produce toxic sulfur oxide gases. Strict segregation is mandatory.

Pre-Disposal Handling & Segregation[3]

The integrity of the disposal chain begins at the bench. Follow this segregation logic to prevent cross-contamination and dangerous reactions.

A. Waste Stream Segregation

- Stream A (Solid Waste): Contaminated gloves, weigh boats, paper towels, and solid chemical residue.
- Stream B (Liquid Waste): Mother liquors or reaction solvents containing the compound.
- Stream C (Sharps): Needles/syringes used with the compound.

B. Containerization Protocol

- Primary Container: Use a high-density polyethylene (HDPE) or glass container with a screw-top lid.^[1] Avoid metal containers as thioureas can form complexes with certain metals.
- Solvent Compatibility: If in solution, ensure the waste solvent (e.g., DCM, Methanol) is compatible with the container.
- Headspace: Leave at least 10% headspace in liquid containers to allow for thermal expansion during transport.

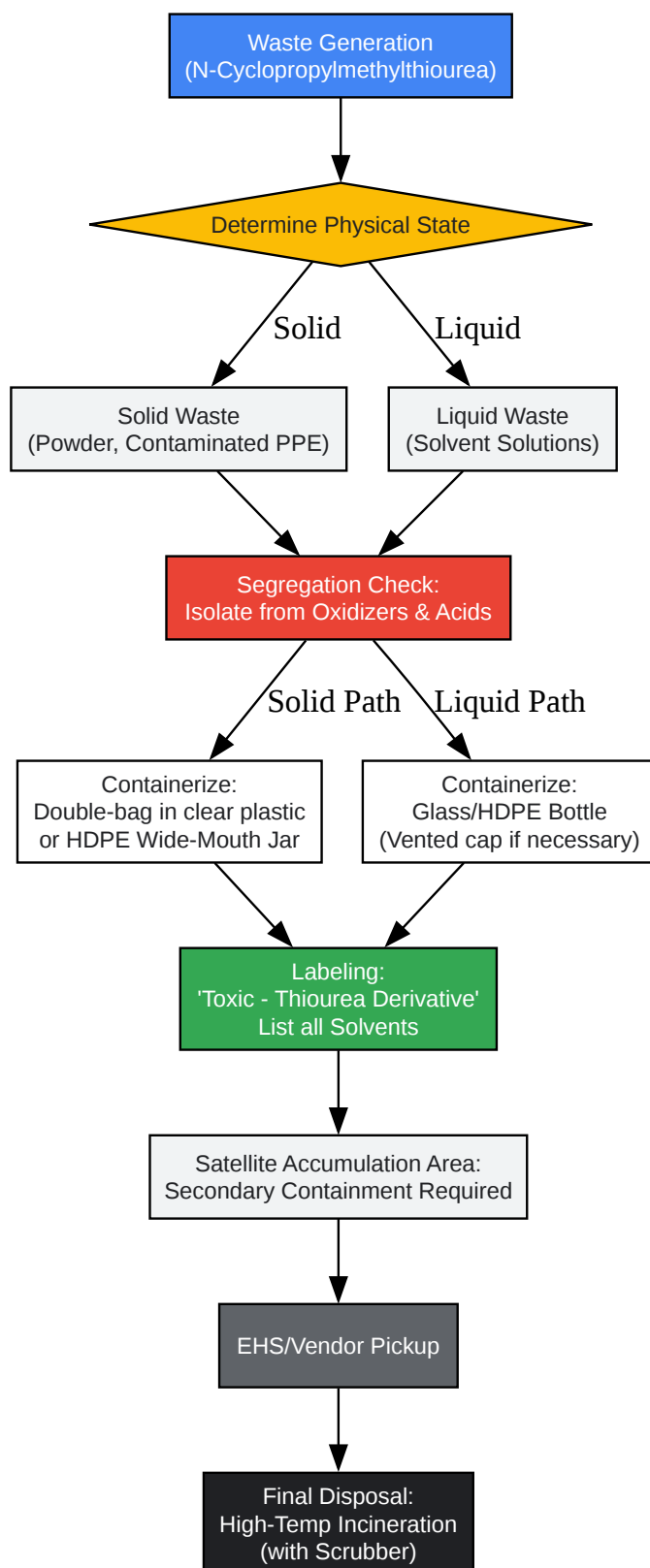
C. Labeling Requirements

Every container must be labeled immediately upon the first addition of waste.

- Label Text: "HAZARDOUS WASTE - **N-Cyclopropylmethylthiourea**"^[1]
- Hazard Checkboxes: Toxic Irritant^[1]

Disposal Workflow

The following decision tree outlines the logical flow for handling this compound from the bench to final destruction.



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Figure 1: Operational workflow for the segregation and disposal of thiourea-derivative waste.

Emergency Spill Procedures

In the event of a spill, immediate containment is necessary to prevent aerosolization (dust) or drain contamination.[3]

Dry Spill (Powder)[1][5]

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and an N95 (or P100) respirator.
- Containment: Cover the spill gently with paper towels to prevent dust dispersion.
- Cleanup: Do not dry sweep. Use a HEPA-filtered vacuum if available, or wet the paper towels slightly with water/detergent to wipe up the powder without creating dust.[1]
- Disposal: Place all cleanup materials into the Solid Waste stream (Stream A) described above.

Wet Spill (Solution)[1]

- Absorb: Use an inert absorbent (vermiculite, sand, or commercial chemical spill pads). Do not use sawdust (combustible).
- Collect: Scoop absorbed material into a hazardous waste pail.
- Decontaminate: Wash the surface with a mild detergent and water; collect the rinsate as liquid waste.

Regulatory & Compliance Context

While **N-Cyclopropylmethylthiourea** is not explicitly listed in 40 CFR 261.33 (P or U lists), it falls under the "General Duty Clause" and is regulated based on its characteristics.[1]

- EPA Waste Code: If the waste does not exhibit specific RCRA characteristics (Ignitability D001, Corrosivity D002), it is often classified as Non-RCRA Regulated Hazardous Waste by waste vendors, but must still be incinerated due to its toxicity profile.

- Department of Transportation (DOT): For transport, it is likely classified under UN 2811 (Toxic solids, organic, n.o.s.) or UN 2810 (Toxic liquids, organic, n.o.s.).

Scientific Rationale: The decision to incinerate rather than landfill is based on the high water solubility of thiourea derivatives (approx. 137 g/L for parent thiourea) [1]. Landfilling poses a significant risk of leaching into groundwater, where thioureas can degrade into toxic nitrates and sulfates or persist as aquatic toxins.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 2795339, N-(Cyclopropylmethyl)thiourea. Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency. RCRA Hazardous Waste Codes (40 CFR Part 261). Retrieved from [\[Link\]](#)

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